

Essential Safety and Operational Guide for Handling Ethyl 2-(2-bromophenyl)acetate

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Compound of Interest

Compound Name: **Ethyl 2-(2-bromophenyl)acetate**

Cat. No.: **B1304089**

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Ethyl 2-(2-bromophenyl)acetate**. Adherence to these procedures is essential for ensuring laboratory safety and proper chemical management.

Chemical Identifier:

Compound Name	CAS Number	Molecular Formula	Molecular Weight
Ethyl 2-(2-bromophenyl)acetate	2178-24-7	C10H11BrO2	243.10 g/mol

Hazard Summary:

According to safety data sheets, **Ethyl 2-(2-bromophenyl)acetate** is considered a hazardous substance. It is classified as causing severe skin burns and eye damage, and it may cause respiratory irritation.^[1] The signal word for this chemical is "Danger".^[1]

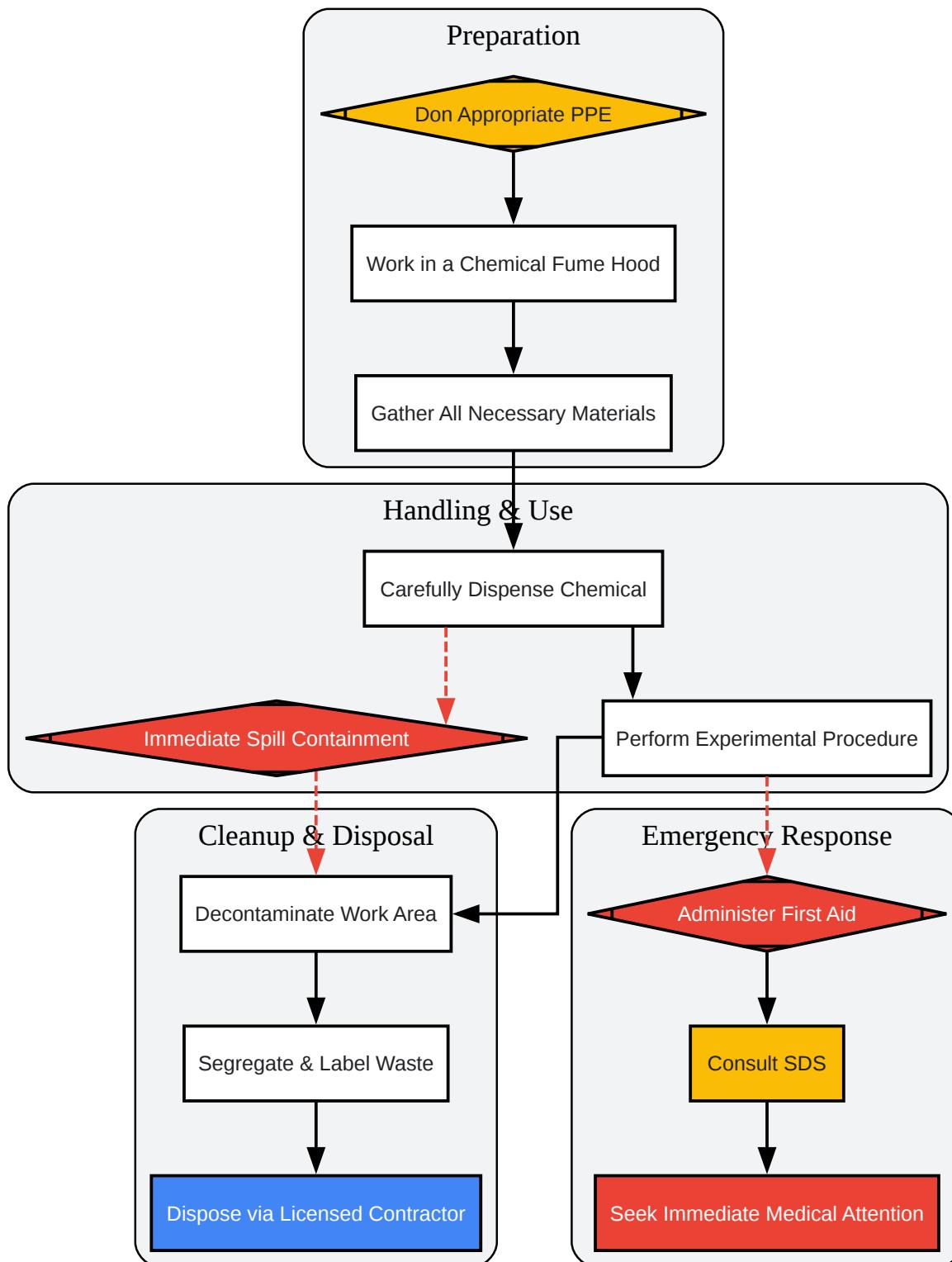
Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **Ethyl 2-(2-bromophenyl)acetate**. The following table summarizes the required equipment.

Body Part	Required PPE
Eyes/Face	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1] [2] A face shield may be required for splash hazards.
Skin/Body	Wear appropriate protective gloves and clothing to prevent skin exposure. [1] [2] An impermeable lab coat or apron is necessary. Full-length pants and closed-toe shoes are required at all times.
Hands	Handle with impermeable gloves. [3] Butyl or neoprene gloves are recommended. Nitrile gloves are not generally recommended due to poor compatibility. [4] Always inspect gloves before use and remove them with care to avoid skin contamination.
Respiratory	Use only under a chemical fume hood. [1] [2] If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., acid gases filter) should be used. [2]

Operational Plan: Step-by-Step Handling Procedure

The following workflow outlines the safe handling of **Ethyl 2-(2-bromophenyl)acetate** from preparation to disposal.

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Caption: Workflow for the safe handling of **Ethyl 2-(2-bromophenyl)acetate**.

Experimental Protocols:**1. Pre-Handling:**

- Ensure that an eyewash station and safety shower are readily accessible.[2]
- Work exclusively within a properly functioning and certified chemical fume hood.[1][2]
- Don all required PPE as specified in the table above.
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][2]

2. Handling:

- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe mists, vapors, or spray.[1][2]
- Avoid the formation of dust and aerosols.[5]
- Take precautionary measures against static discharge.[3]

3. In Case of a Spill:

- Evacuate personnel to a safe area.[5]
- Ensure adequate ventilation.[5]
- Absorb the spill with an inert, dry material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.[3][5]
- Do not let the product enter drains.[5]

First Aid Measures:

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[1][5] Remove contact lenses if present and easy to do.[2] Immediate medical attention is required. [1][2]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[1][5] Remove all contaminated clothing and shoes immediately. [2] Seek immediate medical attention.[1]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[1][2] If not breathing, give artificial respiration.[1][5] Do not use mouth-to-mouth resuscitation.[2][6] Immediate medical attention is required.[1][2]
Ingestion	Rinse mouth with water.[5][6] Do NOT induce vomiting.[1][2][6] Never give anything by mouth to an unconscious person.[5] Call a physician or poison control center immediately.[2]

Disposal Plan

- Unused Product: Dispose of surplus and non-recyclable solutions through a licensed disposal company.[5] The material should be burned in a chemical incinerator equipped with an afterburner and scrubber.[5]
- Contaminated Packaging: Dispose of as unused product in accordance with federal, state, and local environmental control regulations.[5]
- Spill Residue: Place absorbed material into a suitable, closed container for disposal.[5]

Always consult the Safety Data Sheet (SDS) and local regulations for the most current and detailed information before handling any chemical.

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References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.com [fishersci.com]
- 3. static.cymitquimica.com [static.cymitquimica.com]
- 4. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 5. capotchem.cn [capotchem.cn]
- 6. echemi.com [echemi.com]
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